

Technical Specification & Application Guide: *o*-(Propylthio)benzenesulphonyl Chloride

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Compound of Interest

Compound Name: *o*-(Propylthio)benzenesulphonyl chloride

CAS No.: 79792-99-7

Cat. No.: B15176364

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Executive Summary

***o*-(Propylthio)benzenesulphonyl chloride** (CAS 79792-99-7) is a specialized organosulfur building block critical to the development of sulfonamide-based pharmacophores.

Characterized by an ortho-positioned propylthio ether moiety relative to a reactive sulfonyl chloride group, this compound offers a unique "dual-handle" scaffold for medicinal chemistry.

The ortho-substitution pattern introduces steric constraints that can lock downstream sulfonamides into bioactive conformations, while the propylthio group serves as a lipophilic anchor that can be selectively oxidized to sulfoxides or sulfones to tune metabolic stability and polarity. This guide details the physicochemical properties, synthesis pathways, reaction protocols, and safety standards required for high-fidelity application in drug discovery.

Chemical Identity & Registry Information

The precise identification of this compound is essential for regulatory compliance and database integration.

Registry / Property	Data
Chemical Name	2-(Propylthio)benzenesulfonyl chloride
Common Synonyms	o-(Propylthio)benzenesulphonyl chloride; 2-(Propylsulfanyl)benzenesulfonyl chloride
CAS Number	79792-99-7
Molecular Formula	C ₉ H ₁₁ ClO ₂ S ₂
Molecular Weight	250.77 g/mol
InChI String	InChI=1S/C9H11ClO2S2/c1-2-7-13-8-5-3-4-6-9(8)14(10,11)12/h3-6H,2,7H2,1H3
SMILES	<chem>CCCSC1=CC=CC=C1S(=O)(=O)Cl</chem>
Appearance	Pale yellow to colorless viscous oil (tends to solidify upon prolonged cooling)
Density	~1.35 g/cm ³
Boiling Point	~343°C (Predicted/Decomposes); Distillable under high vacuum

Synthesis & Manufacturing Architecture

Retrosynthetic Analysis

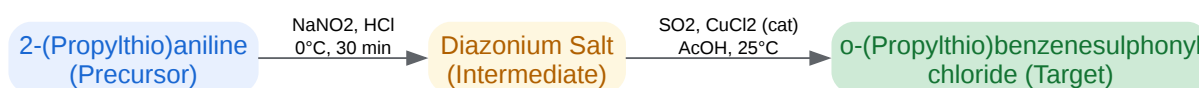
Direct chlorosulfonation of propyl phenyl sulfide is generally avoided due to the directing effects of the thioether group, which favors para substitution. To ensure exclusive ortho regioselectivity, the Meerwein Sulfochlorination of the corresponding aniline (2-(propylthio)aniline) is the industry-standard protocol.

Primary Synthesis Route: Meerwein Sulfochlorination

This pathway utilizes a diazonium intermediate to replace an amine group with a sulfonyl chloride moiety, guaranteeing the retention of the ortho substitution pattern.

Mechanism:

- **Diazotization:** 2-(Propylthio)aniline is treated with sodium nitrite and hydrochloric acid at 0°C to form the diazonium salt.
- **Sulfochlorination:** The diazonium salt reacts with sulfur dioxide in the presence of a copper(II) chloride catalyst. The copper mediates a radical transfer mechanism, generating the sulfonyl chloride with nitrogen gas as the only byproduct.



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Figure 1: Meerwein Sulfochlorination pathway ensuring ortho-regioselectivity.

Experimental Protocol (Bench Scale)

Note: All steps must be performed in a fume hood due to SO₂ and HCl evolution.

- **Diazotization:**
 - Dissolve 10 mmol of 2-(propylthio)aniline in 15 mL of conc. HCl and 10 mL of glacial acetic acid.
 - Cool to -5°C using an ice/salt bath.
 - Dropwise add a solution of NaNO₂ (11 mmol) in water (5 mL), maintaining temperature < 0°C. Stir for 30 min.
- **Preparation of SO₂ Mixture:**
 - Saturate 20 mL of glacial acetic acid with SO₂ gas (bubbling) until the weight increases by ~5g.
 - Add 0.5 mmol of CuCl₂·2H₂O.
- **Coupling:**

- Pour the cold diazonium solution into the stirring SO₂/CuCl₂ mixture.
- Observation: Vigorous evolution of N₂ gas will occur.
- Allow to warm to room temperature and stir for 2 hours.
- Workup:
 - Pour reaction mixture into ice water (100 mL).
 - Extract with Dichloromethane (DCM) (3 x 30 mL).
 - Wash organic phase with cold water and brine. Dry over MgSO₄.
 - Concentrate in vacuo to yield the crude sulfonyl chloride.

Reactivity Profile & Drug Discovery Applications[6]

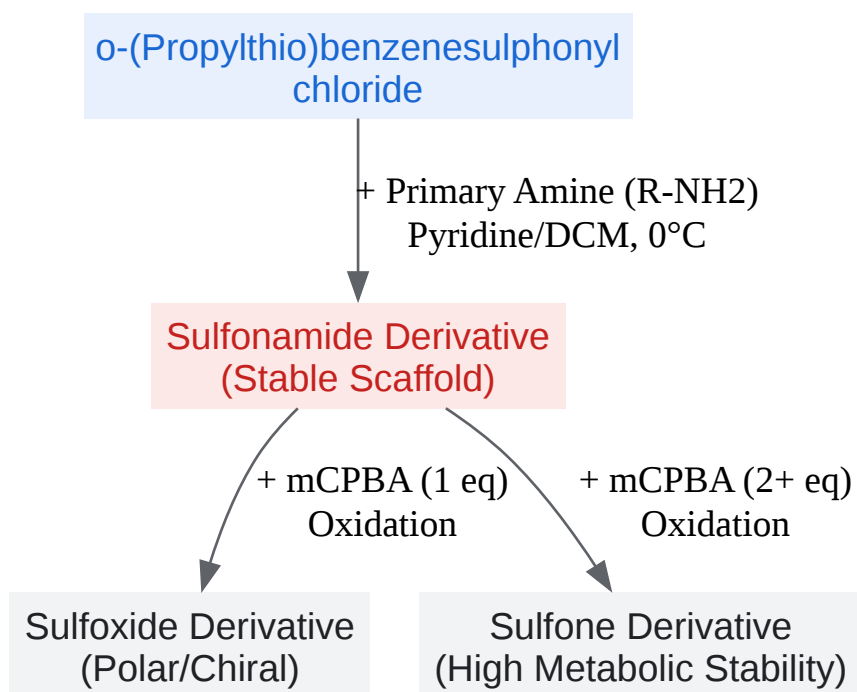
The "Dual-Handle" Scaffold

The utility of CAS 79792-99-7 lies in its bifunctional nature.

- Electrophilic Sulfonyl Group: Reacts with nucleophiles (amines, alcohols) to form sulfonamides and sulfonates.[1]
- Oxidizable Thioether: The ortho-propylthio group can be selectively oxidized to a sulfoxide (chiral center potential) or sulfone (strong electron withdrawer) after the sulfonamide bond is formed. This allows for Late-Stage Diversification in SAR studies.

Standard Derivatization Workflow

The most common application is the synthesis of ortho-substituted sulfonamides.



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Figure 2: Divergent synthesis workflow allowing for SAR tuning of polarity and oxidation state.

Critical Handling Notes[7]

- **Hydrolysis Sensitivity:** Like all sulfonyl chlorides, this compound hydrolyzes to the sulfonic acid in the presence of moisture. Store under inert gas (Argon/Nitrogen) in a desiccator.
- **Aminolysis Selectivity:** The ortho-propylthio group provides steric bulk. Reactions with bulky amines (e.g., tert-butylamine) may require elevated temperatures or stronger bases (e.g., DMAP catalysis) compared to para-substituted analogs.

Safety & Storage Guidelines

Signal Word: DANGER

Hazard Class	H-Code	Statement
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage.
Acute Toxicity (Oral)	H302	Harmful if swallowed.
Reactivity	EUH014	Reacts violently with water.[2]

Storage Protocol:

- Temperature: 2-8°C (Refrigerate).
- Atmosphere: Moisture-sensitive; store under Nitrogen or Argon.
- Incompatibility: Water, Alcohols (unless intended reactants), Strong Oxidizers, Strong Bases.

First Aid:

- Eye Contact: Rinse cautiously with water for >15 mins. Remove contact lenses. Immediate medical attention required.
- Skin Contact: Remove contaminated clothing. Wash with soap and water. Do not use solvents which may increase skin absorption.

References

- Organic Syntheses. (1981). General procedure for Meerwein Sulfochlorination (Adapted). Org. Synth. Coll. Vol. 1, 504. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for substituted benzenesulfonyl chlorides. Retrieved from [[Link](#)]

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Sources

- 1. CAS 98-74-8: Benzenesulfonyl chloride, 4-nitro- [[cymitquimica.com](#)]
- 2. Benzenesulfonyl chloride | 98-09-9 [[chemicalbook.com](#)]
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